

Application Notes and Protocols for JTV-519 in In Vitro Cell Culture

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Compound of Interest

Compound Name: Jtv-519

Cat. No.: B1673209

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These application notes provide detailed protocols for the preparation and use of **JTV-519** (also known as K201), a benzothiazepine derivative, for in vitro cell culture experiments. **JTV-519** is a modulator of intracellular calcium channels, primarily acting as a stabilizer of the ryanodine receptor 2 (RyR2) and a blocker of the sarcoplasmic/endoplasmic reticulum Ca^{2+} -ATPase (SERCA).

Solubility and Preparation

Proper dissolution and preparation of **JTV-519** are critical for obtaining reliable and reproducible results in cell culture assays. The following data summarizes the known solubility of **JTV-519** and provides a detailed protocol for its preparation.

Solubility Data

JTV-519 is sparingly soluble in aqueous solutions and requires an organic solvent for initial dissolution. Dimethyl sulfoxide (DMSO) is the most commonly used solvent for preparing **JTV-519** stock solutions.

Solvent	Form	Maximum Concentration	Reference
DMSO	Fumarate salt	100 mM (54.07 mg/mL)	
DMSO	Hydrochloride salt	10 mM	
DMSO	Fumarate salt	54.07 mg/ml	[1]

Note: There is currently no readily available data on the solubility of **JTV-519** in ethanol. It is recommended to use DMSO for the preparation of stock solutions.

Experimental Protocol: Preparation of JTV-519 Stock and Working Solutions

This protocol outlines the steps for preparing a 10 mM stock solution of **JTV-519** in DMSO and subsequent dilution to a final working concentration for cell culture experiments.

Materials:

- **JTV-519** (fumarate or hydrochloride salt)
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes
- Sterile, pre-warmed cell culture medium
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Stock Solution Preparation (10 mM):
 - Equilibrate the **JTV-519** vial to room temperature before opening.

- Weigh the required amount of **JTV-519** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to achieve a final concentration of 10 mM. For **JTV-519** fumarate (M.Wt: 540.67), this would be 5.41 mg in 1 mL of DMSO.
- Vortex the solution thoroughly until the compound is completely dissolved. A brief sonication in a water bath may aid dissolution.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Storage of Stock Solution:
 - Store the aliquoted stock solution at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[2\]](#)
- Working Solution Preparation:
 - Thaw a single aliquot of the 10 mM **JTV-519** stock solution at room temperature.
 - Perform a serial dilution of the stock solution in pre-warmed, sterile cell culture medium to achieve the desired final working concentration.
 - Important: To avoid precipitation and ensure proper mixing, add the **JTV-519** stock solution to the cell culture medium and mix immediately by gentle pipetting or swirling. Do not add the medium to the concentrated stock.
 - The final concentration of DMSO in the cell culture medium should be kept as low as possible, typically below 0.1%, to minimize solvent-induced cytotoxicity.

Typical Working Concentrations:

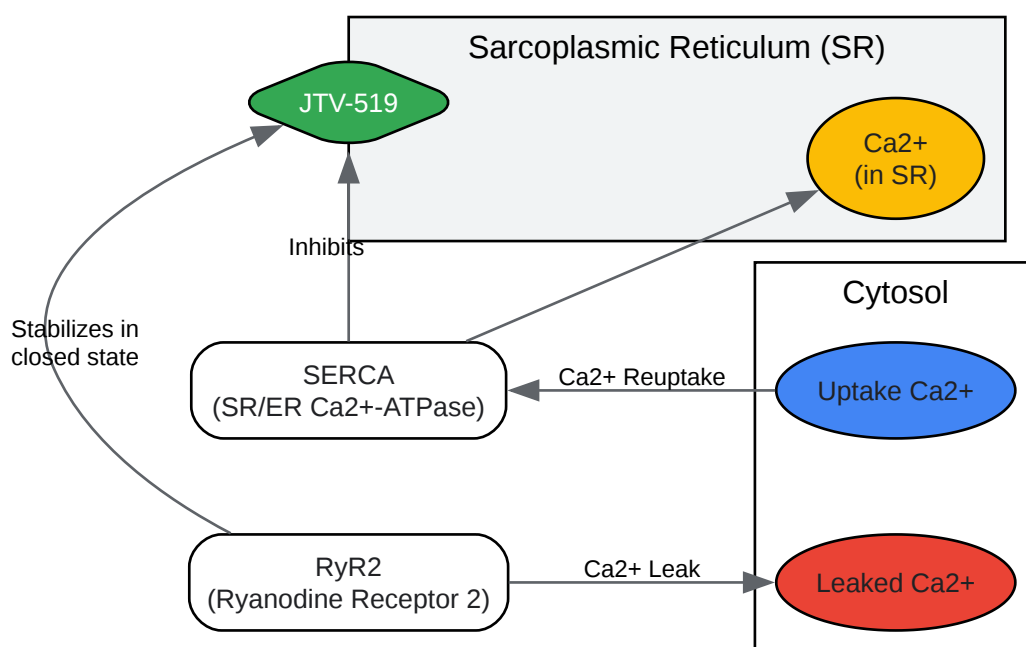
The optimal working concentration of **JTV-519** can vary depending on the cell type and the specific experimental endpoint. Based on published literature, typical working concentrations for in vitro cell culture experiments range from 0.3 μ M to 10 μ M.[\[3\]](#)[\[4\]](#) It is recommended to perform a dose-response experiment to determine the optimal concentration for your specific cell line and assay.

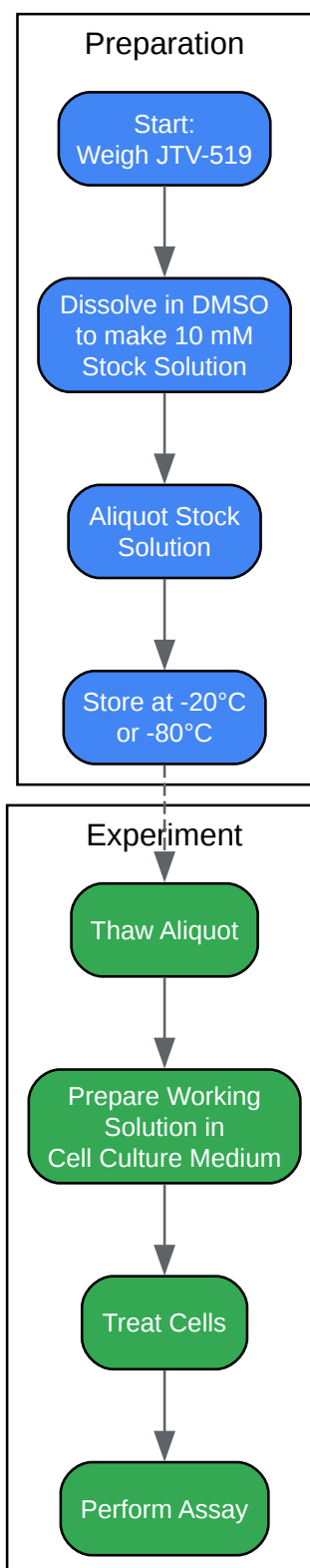
Mechanism of Action and Signaling Pathway

JTV-519 primarily targets intracellular calcium handling proteins within the sarcoplasmic reticulum (SR) of muscle cells and the endoplasmic reticulum (ER) of other cell types.[4][5] Its main mechanisms of action are:

- **Ryanodine Receptor 2 (RyR2) Stabilization:** **JTV-519** binds to the RyR2 channel, stabilizing it in its closed state.[4] This action prevents the leakage of calcium (Ca^{2+}) from the SR/ER during the diastolic phase in cardiomyocytes, which is a key factor in certain cardiac arrhythmias and heart failure.[4]
- **SERCA Inhibition:** **JTV-519** also acts as a Ca^{2+} -dependent blocker of the sarcoplasmic/endoplasmic reticulum Ca^{2+} -ATPase (SERCA).[5] This inhibition can affect the reuptake of Ca^{2+} into the SR/ER, thereby influencing intracellular calcium homeostasis.

The following diagram illustrates the primary signaling pathway affected by **JTV-519**.





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